

Crystal structure analysis of Calcium beta-alaninate.

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Compound of Interest

Compound Name: Calcium beta-alaninate

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An In-depth Technical Guide to the Crystal Structure Analysis of Calcium β -Alaninate

Abstract

This guide provides a comprehensive framework for the complete crystal structure analysis of Calcium bis(β -alaninate), a compound of interest in pharmaceutical and materials science. While detailed crystallographic data for this specific salt is not widely reported in public literature, this document outlines the requisite methodologies, from synthesis to structural elucidation, based on established principles of coordination chemistry and X-ray crystallography.[1] We will explore the causality behind experimental choices, establish self-validating protocols, and interpret the anticipated structural features, providing researchers and drug development professionals with a robust roadmap for characterizing this and similar metal-amino acid complexes.

Introduction: The Scientific Imperative

β -alanine (3-aminopropanoic acid) is the only naturally occurring β -amino acid and serves as a crucial precursor to pantothenic acid (Vitamin B5) and the dipeptide carnosine.[2][3][4] Its role in cellular protection, pH buffering in muscle tissue, and neurotransmission underscores its biological significance.[2][5][6] When complexed with calcium, a vital second messenger and structural ion, the resulting salt—Calcium β -alaninate—presents a subject of interest for understanding bioavailability, stability, and solid-state properties.

The precise three-dimensional arrangement of atoms in the crystal lattice governs the macroscopic properties of a material, including its solubility, stability, and mechanical characteristics. For drug development professionals, a detailed crystal structure is non-negotiable; it informs formulation, polymorphism screening, and intellectual property. This guide provides the technical blueprint for achieving this structural determination.

Synthesis and Single-Crystal Growth: The Foundation of Analysis

The quality of the final crystal structure is inextricably linked to the quality of the single crystals used for diffraction. The objective is to produce optically clear, defect-free crystals of suitable size (typically 0.1-0.3 mm in each dimension).

Synthesis of Calcium β -Alaninate Powder

The synthesis is a straightforward acid-base neutralization, forming the salt from β -alanine and a suitable calcium base. This method is adapted from established principles of salt formation for amino acids.^[1]

Protocol:

- **Dissolution:** Dissolve β -alanine (2 molar equivalents) in deionized water with gentle heating (approx. 40-50°C) to create a saturated or near-saturated solution.
- **Base Addition:** Slowly add a stoichiometric amount (1 molar equivalent) of calcium hydroxide, Ca(OH)_2 , as a fine powder or aqueous slurry to the β -alanine solution under constant stirring. The reaction is as follows: $2 (\text{C}_3\text{H}_7\text{NO}_2) + \text{Ca(OH)}_2 \rightarrow \text{Ca(C}_3\text{H}_6\text{NO}_2)_2 + 2 \text{H}_2\text{O}$
- **Reaction & Filtration:** Continue stirring for 1-2 hours. The solution may appear slightly turbid. Filter the warm solution through a 0.45 μm filter to remove any unreacted Ca(OH)_2 or other insoluble impurities.
- **Isolation:** The resulting clear filtrate contains aqueous Calcium β -alaninate. This solution can be used directly for crystallization, or the powder can be isolated by removing the solvent via rotary evaporation and drying under vacuum.

- Expert Insight: The choice of $\text{Ca}(\text{OH})_2$ is deliberate. It is sparingly soluble, minimizing the risk of creating a highly alkaline solution that could promote side reactions. Its product, water, is easily removed.

Single-Crystal Growth

Growing diffraction-quality crystals is often the most challenging step. The key is to approach supersaturation slowly and controllably.

Recommended Method: Slow Solvent Evaporation

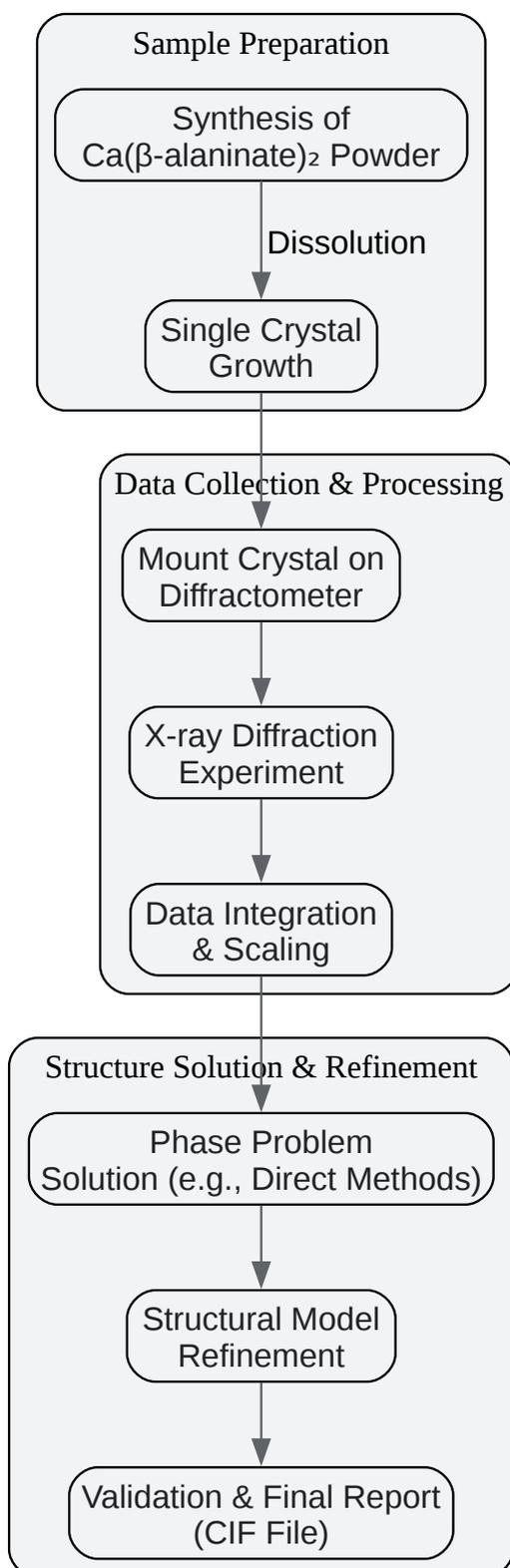
- Preparation: Prepare a dilute aqueous solution of the synthesized Calcium β -alaninate powder.
- Setup: Place the solution in a clean beaker or vial, covered with a cap or parafilm containing a few pinholes. This restricts the rate of evaporation.
- Incubation: Store the vial in a vibration-free environment at a constant, controlled temperature (e.g., room temperature, $\sim 20^\circ\text{C}$).
- Monitoring: Observe the vial daily for the formation of small, clear crystals. The process can take several days to weeks.
- Expert Insight: If crystals do not form or an amorphous powder precipitates, the initial concentration was too high. If no precipitation occurs after several weeks, the concentration was too low. This iterative process is crucial for success. Alternative methods like vapor diffusion or slow cooling of a saturated solution can also be explored.

X-ray Diffraction: From Crystal to Data

Single-crystal X-ray diffraction is the definitive method for determining the atomic arrangement in a crystalline solid.^[7] The workflow involves collecting diffraction data, solving the structure, and refining the model.

Experimental Workflow Diagram

The overall process from synthesis to final structural validation is outlined below.



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Caption: Workflow for Crystal Structure Determination.

Step-by-Step Protocol

- **Crystal Mounting:** A suitable single crystal is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in a modern X-ray diffractometer. It is cooled (typically to ~100 K) to minimize thermal vibrations. The crystal is rotated in a beam of monochromatic X-rays, and the positions and intensities of the diffracted beams are recorded by a detector.
- **Data Reduction:** The raw data are processed to yield a list of reflection indices (h,k,l) and their corresponding intensities. This step also includes corrections for experimental factors (e.g., Lorentz-polarization).
- **Structure Solution:** The "phase problem" is solved using computational methods (e.g., direct methods or Patterson functions) to generate an initial electron density map. This map reveals the positions of the heavier atoms (Ca, O, N).
- **Structure Refinement:** A model of the structure is built based on the initial map and refined against the experimental data using a least-squares algorithm. Hydrogen atoms are typically located in the difference Fourier map and refined. The quality of the final model is assessed using metrics like the R-factor.

Structural Analysis and Interpretation: The Molecular Picture

Based on the principles of calcium coordination chemistry, we can anticipate the key structural features of Calcium β -alaninate.[8]

Expected Crystallographic Data

A successful analysis will yield a set of standard crystallographic parameters, which should be presented clearly.

Parameter	Description	Example Value
Chemical Formula	$C_6H_{12}CaN_2O_4$	-
Formula Weight	216.25 g/mol	-
Crystal System	e.g., Monoclinic, Orthorhombic	To be determined
Space Group	The symmetry group of the crystal	To be determined
Unit Cell Dimensions	a, b, c (Å); α , β , γ (°)	To be determined
Volume (V)	Volume of the unit cell (Å ³)	To be determined
Z	Number of formula units per unit cell	To be determined
R-factor (R1)	Agreement factor between observed and calculated structure factors	< 0.05 for publication

Coordination Environment of the Ca²⁺ Ion

The Ca²⁺ ion is a hard metal ion and prefers to coordinate with hard donor atoms like oxygen. [8] The β -alaninate ligand offers two potential coordination sites: the carboxylate oxygens and the amino nitrogen.

- **Primary Coordination:** The Ca²⁺ ion will almost certainly be coordinated by the carboxylate oxygen atoms. Carboxylate groups can bind to a metal in several ways, including unidentate (one oxygen binds) or bidentate (both oxygens bind).[8]
- **Ligand Function:** Each β -alaninate anion can act as a bridging ligand, connecting multiple calcium centers through its carboxylate group, leading to the formation of a coordination polymer (a 1D, 2D, or 3D network).
- **Coordination Number:** Calcium is flexible in its coordination number, commonly adopting values of 6, 7, or 8.[8] The final number will be determined by the steric demands and packing forces within the crystal.

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Sources

- 1. Calcium beta-alaninate | 36321-40-1 | Benchchem [benchchem.com]
- 2. β -Alanine in Cell Culture [sigmaaldrich.com]
- 3. Frontiers | The Synthesis and Role of β -Alanine in Plants [frontiersin.org]
- 4. The Synthesis and Role of β -Alanine in Plants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. fiveable.me [fiveable.me]
- 6. β -Alanine - Wikipedia [en.wikipedia.org]
- 7. Characterizing metal binding sites in proteins with X-ray crystallography - PMC [pmc.ncbi.nlm.nih.gov]
- 8. chem.libretexts.org [chem.libretexts.org]
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